Technical Guide on the Safety of ML016 (Mimaki Maintenance Liquid 16)

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This technical guide provides a detailed overview of the safety information for **ML016**, also known as Mimaki Maintenance Liquid 16. The information is compiled from the product's Safety Data Sheet (SDS) and is intended for researchers, scientists, and professionals involved in drug development and handling of chemical substances. **ML016** is a maintenance liquid for inkjet printers.[1]

Hazard Identification and Classification

ML016 is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are serious eye irritation and potential for organ damage through prolonged or repeated exposure.[1]

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Serious eye damage/eye irritation	2	H319: Causes serious eye irritation[1]
Specific target organ toxicity (repeated exposure)	2	H373: May cause damage to organs (liver, kidney) through prolonged or repeated exposure[1]



The product is labeled with the "Warning" signal word.[1]

Precautionary Measures and Safe Handling

Proper handling and the use of personal protective equipment (PPE) are crucial to minimize the risks associated with **ML016**.

Table 2: Precautionary Statements

Туре	Code	Statement
Prevention	P260	Do not breathe mist, vapours and spray.[1]
Prevention	P264	Wash thoroughly after handling.[1]
Prevention	P280	Wear eye protection and face protection.[1]
Response	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
Response	P314	Get medical advice/attention if you feel unwell.[1]
Response	P337+P313	If eye irritation persists: Get medical advice/attention.[1]
Disposal	P501	Dispose of waste in accordance with local, state and federal regulations.[1]

Experimental Protocols

The Safety Data Sheet for **ML016** does not provide detailed experimental protocols for the determination of its toxicological or physical properties. The hazard classifications are based on



the GHS criteria.

Emergency and First-Aid Procedures

In case of exposure to **ML016**, the following first-aid measures should be taken.

Table 3: First-Aid Measures

Exposure Route	First-Aid Instructions
Inhalation	Call a doctor if you feel unwell.
Skin Contact	IF ON SKIN: Wash with plenty of soap and water. If skin irritation occurs: Get medical advice and attention.[1]
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

Physical and Chemical Properties

Detailed quantitative physical and chemical properties such as boiling point, melting point, and vapor pressure are not specified in the provided Safety Data Sheet.

Stability and Reactivity

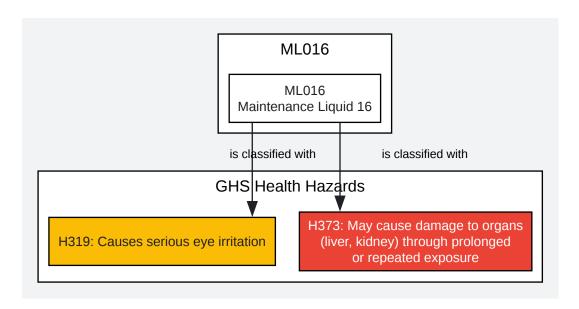
- Reactivity: No information available.
- Chemical stability: The product is chemically stable.
- Possibility of hazardous reactions: No decomposition if stored and applied as directed.
- Conditions to avoid: No information available.
- Incompatible materials: Strong oxidising agents.
- Hazardous decomposition products: Build-up of dangerous/toxic fumes is possible in cases of fire or high temperature, including Nitrogen oxides (NOx), Carbon monoxide, and Carbon



dioxide.[1]

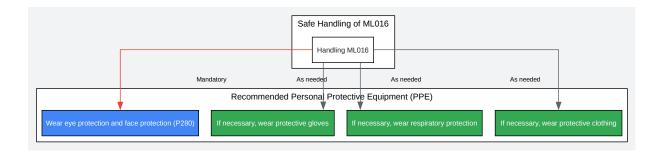
Visualized Workflows

The following diagrams illustrate key safety and response workflows based on the information in the **ML016** Safety Data Sheet.



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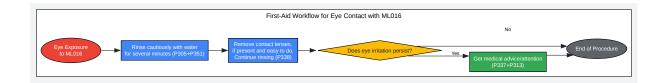
Caption: GHS Health Hazards of ML016.



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Caption: Personal Protective Equipment for ML016.



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Caption: First-Aid for Eye Contact with ML016.

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References

- 1. mimaki.com [mimaki.com]
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